

Chemical Properties & Hazard Identification

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Compound Focus: Desoxycarbadox-D3

CAS No.: 1448350-02-4

Cat. No.: S913387

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The table below summarizes the key identifying information and hazards of **Desoxycarbadox-D3** gathered from safety datasheets [1] [2].

Property	Description
CAS Number	1448350-02-4 [1] [3] [2]
Molecular Formula	$C_{11}H_7D_3N_4O_2$ [1] [3]
Molecular Weight	233.24 g/mol [1] [3] [2]
GHS Hazard Codes	GHS02 (Flammable), GHS07 (Warning), GHS08 (Health Hazard) [1]
Signal Word	Danger [1] [2]
Hazard Statements	H228 (Flammable solid), H302 (Harmful if swallowed), H350 (May cause cancer) [1]

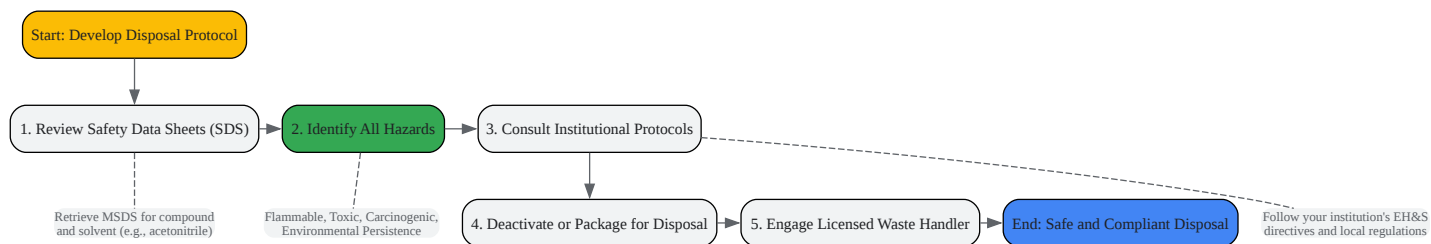
Research Context & Handling Precautions

Understanding the compound's use and handling requirements is crucial for developing safe procedures.

- **Research Application: Desoxycarbadox-D3** is a deuterium-labeled version of Desoxycarbadox, which is a metabolite of the antibiotic Carbadox. It is used **for research only** as a tracer or an internal standard for quantitative analysis (e.g., in LC-MS) [1] [3].
- **Physical Form and Storage:** It may be supplied as a solid or as a solution in acetonitrile [3] [2]. The solid should be stored in a cool, sealed container away from moisture and light [3]. Solutions in acetonitrile are highly flammable and should be stored at 4°C [2].
- **Safe Handling Practices:**
 - **Personal Protective Equipment (PPE):** Wear a complete suit of protective clothing, gloves, eye or face protection, and consider respiratory protection [2].
 - **Control Measures:** Handle in accordance with good industrial hygiene and safety practice. Use adequate ventilation and avoid all sources of ignition, as the compound or its solutions are highly flammable [1] [2].

Framework for Developing a Disposal Protocol

Since explicit disposal methods are not available, the following workflow outlines the logical steps for determining a safe disposal process based on the identified hazards and standard laboratory practices.



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The critical steps in the diagram are explained below:

- **Review Safety Data Sheets (SDS):** The first step is to consult the Material Safety Data Sheet (MSDS) for **Desoxycarbadox-D3**, which is available from suppliers [1] [2]. You must also review the SDS for any solvent used (e.g., acetonitrile, which is highly flammable and toxic [2]).
- **Identify All Hazards:** Consolidate information from all SDS documents. **Desoxycarbadox-D3** is classified as flammable, harmful if swallowed, and may cause cancer [1]. The parent compound

Carbadox is a mutagen [4], and its metabolites can persist in the environment [5], indicating that environmental release must be prevented.

- **Consult Institutional Protocols:** Disposal must comply with **local, regional, national, and international regulations** [2]. You must contact your institution's **Environmental Health and Safety (EH&S) Department** for specific, mandatory protocols.
- **Deactivate or Package for Disposal:** Your EH&S department or waste handler will specify whether the waste needs to be deactivated or can be directly packaged. Waste should be clearly labeled and placed in a suitable, sealed container.
- **Engage Licensed Waste Handler:** Ultimate disposal must be performed by contracting a licensed, professional waste disposal company to ensure safe and legal destruction [2].

Frequently Asked Questions

- **Can I dispose of Desoxycarbadox-D3 down the sink or in the regular trash?** **No.** Given its hazardous classification (flammable, toxic, potentially carcinogenic) and potential environmental persistence, it must never be disposed of via sink or regular trash [1] [5] [2].
- **What is the most critical safety precaution when handling Desoxycarbadox-D3?** The primary precautions are avoiding ingestion, inhalation, and skin contact due to its toxicity and carcinogenic potential. If it is in a solution with acetonitrile, the high flammability of the solvent becomes a major additional concern, requiring strict avoidance of ignition sources [1] [2].

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References

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5. Sorption and related properties of the swine antibiotic ... [pubmed.ncbi.nlm.nih.gov]

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